

Application Note: Rapid Analysis of Dyed Polyester Fibers Using DART Mass Spectrometry

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Compound of Interest

Compound Name: Disperse yellow 241

Cat. No.: B1582767

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Introduction

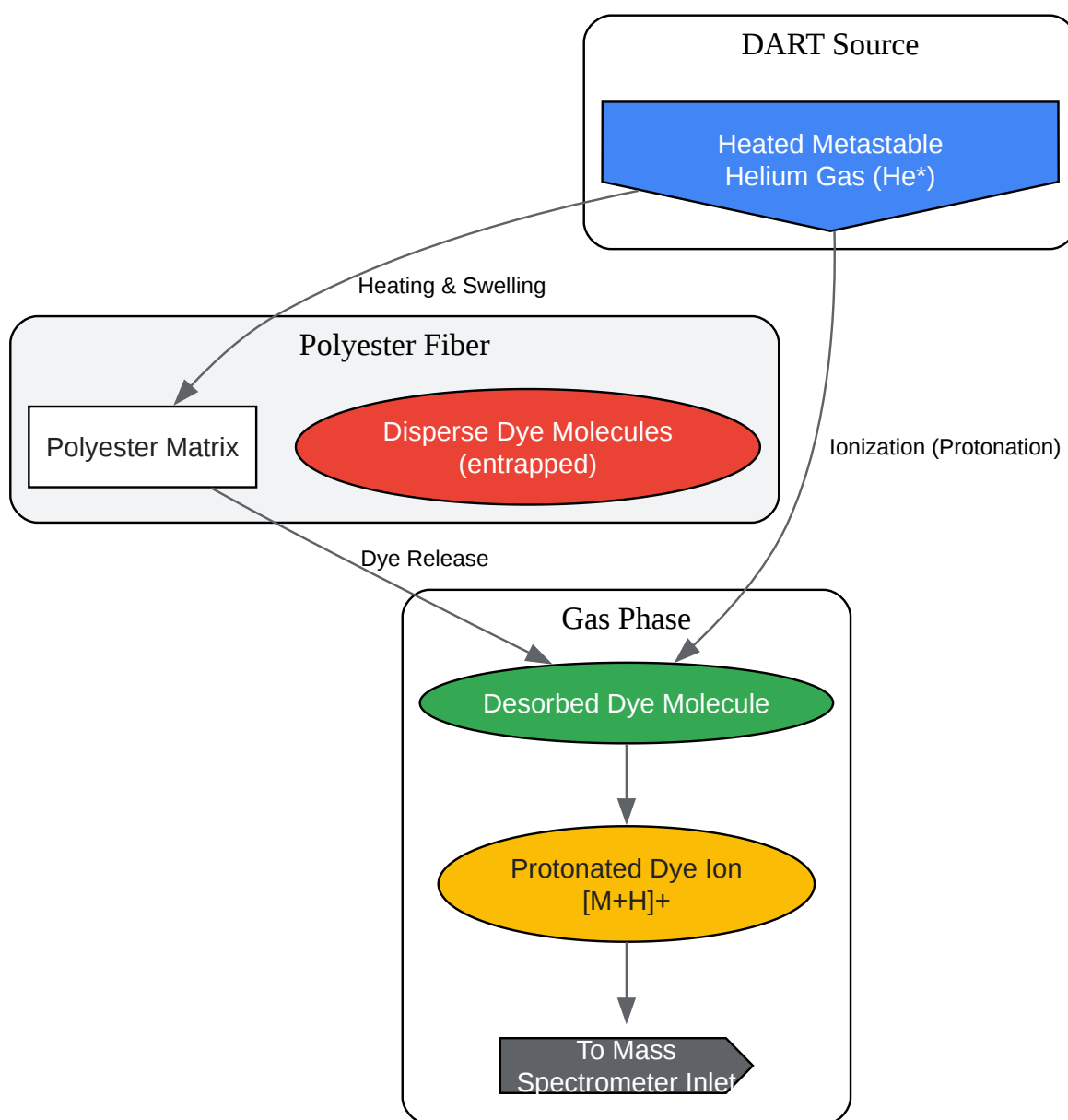
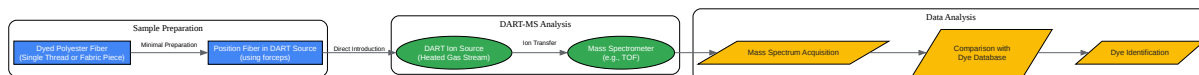
Direct Analysis in Real Time (DART) mass spectrometry is a powerful analytical technique for the rapid, direct analysis of solids and liquids in their native state with minimal to no sample preparation.[1][2] This application note describes a method for the analysis of disperse dyes on polyester fibers using DART-MS. The heated gas stream of the DART source can penetrate the fiber structure, allowing for the desorption and ionization of dye molecules, which are then detected by the mass spectrometer.[3] This method is particularly valuable in forensic science and quality control for the textile industry, as it allows for the rapid identification of dyes on single fibers or small pieces of fabric without the need for lengthy extraction procedures.[2][3][4]

Principle of DART for Fiber Analysis

DART ionization utilizes a heated stream of metastable helium or nitrogen gas to desorb and ionize analytes from a sample surface.[5] In the case of dyed polyester fibers, the heated gas causes the polymer structure to swell, facilitating the release of entrapped disperse dye molecules.[3] The metastable gas then ionizes these desorbed dye molecules, typically through protonation, which are subsequently drawn into the mass spectrometer for analysis.[3][6] This direct analysis approach provides a rapid and sensitive means of identifying the chemical composition of the dyes present on the fiber.

Experimental Workflow

The following diagram illustrates the general workflow for the analysis of dyed polyester fibers using DART-MS.



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- To cite this document: BenchChem. [Application Note: Rapid Analysis of Dyed Polyester Fibers Using DART Mass Spectrometry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582767#dart-mass-spectrometry-for-analysis-of-dyed-polyester-fibers]

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